

Application Notes and Protocols for Subcutaneous Injection of Bamadutide in Mice

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Compound of Interest

Compound Name: *Bamadutide*

Cat. No.: *B15571852*

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Introduction

Bamadutide (SAR425899) is a potent dual agonist for the glucagon-like peptide-1 receptor (GLP-1R) and the glucagon receptor (GCGR).[1] This dual agonism offers a promising therapeutic approach for metabolic diseases such as type 2 diabetes by improving post-meal blood glucose control through enhanced β -cell function and delayed glucose absorption.[1] Preclinical studies in mouse models are essential for elucidating the efficacy, mechanism of action, and pharmacokinetic profile of **Bamadutide**. Subcutaneous (SC) injection is a common and clinically relevant route for administering peptide-based therapeutics like **Bamadutide**.

These application notes provide detailed protocols for the preparation and subcutaneous administration of **Bamadutide** in mice, along with methods for evaluating its pharmacodynamic effects on blood glucose and body weight.

Data Presentation

Table 1: Pharmacokinetic and Pharmacodynamic Parameters of GLP-1/GCGR Dual Agonists in Mice (for reference)

While specific pharmacokinetic data for **Bamadutide** in mice is not publicly available, the following table presents data from similar dual GLP-1/GCGR agonists to provide a contextual reference for experimental design.

Compound	Dose	Route	Tmax (h)	T1/2 (h)	Key Pharmacodynamic Effects	Animal Model
DualAG	3 mg/kg	SC	5	1.7	Superior weight loss and lipid-lowering compared to GLP-1R selective agonist.[2]	Lean C57Bl/6 Mice
LM06	50 nmol/kg	SC	-	-	Dose-dependent increase in plasma insulin.[3]	Wild-type Mice
LM06	100 nmol/kg	SC	-	-	Dose-dependent increase in plasma insulin.[3]	Wild-type Mice
LM06	200 nmol/kg	SC	-	-	Dose-dependent increase in plasma insulin.[3]	Wild-type Mice
Bamadutide	120 µg/kg	SC	-	-	Reduced blood glucose levels after 6 weeks of treatment. [1]	db/db Diabetic Mice

Experimental Protocols

Protocol 1: Preparation of **Bamadutide** for Subcutaneous Injection

Materials:

- **Bamadutide** (lyophilized powder)
- Sterile vehicle (e.g., sterile water for injection, 0.9% sterile saline, or a buffered solution as recommended by the manufacturer)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated pipettes and sterile, low-retention pipette tips
- Vortex mixer
- 0.22 μm sterile syringe filter

Procedure:

- Reconstitution:
 - Allow the lyophilized **Bamadutide** vial to equilibrate to room temperature before opening to prevent condensation.
 - Calculate the required volume of sterile vehicle to achieve the desired stock concentration. It is advisable to prepare a slightly larger volume than needed to account for any potential loss during handling.
 - Carefully add the calculated volume of the sterile vehicle to the vial of **Bamadutide**.
 - Gently swirl or pipette the solution up and down to dissolve the powder completely. Avoid vigorous shaking or vortexing to prevent peptide degradation or aggregation.
- Sterile Filtration:

- If the reconstituted solution is not prepared under strictly aseptic conditions, it is recommended to sterilize it by passing it through a 0.22 µm sterile syringe filter into a sterile, low-protein binding tube.^[1] This step is crucial for preventing infection at the injection site.
- Aliquoting and Storage:
 - For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes in sterile, low-protein binding microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C as recommended. **Bamadutide** stock solutions are reportedly stable for up to 1 month at -20°C and up to 6 months at -80°C.^[1]
- Preparation of Dosing Solution:
 - On the day of the experiment, thaw the required number of aliquots on ice.
 - Dilute the stock solution to the final desired concentration for injection using the same sterile vehicle. Keep the dosing solution on ice until administration.

Protocol 2: Subcutaneous Injection of Bamadutide in Mice

Materials:

- Prepared **Bamadutide** dosing solution
- Sterile insulin syringes or 0.3-0.5 mL syringes with a 27-30 gauge needle
- 70% ethanol swabs
- Appropriate mouse restraint device (optional)
- Personal protective equipment (gloves, lab coat)

Procedure:

- Animal Handling and Restraint:
 - Handle the mice gently to minimize stress.
 - Securely restrain the mouse. One common method is to grasp the loose skin at the scruff of the neck between the thumb and forefinger. This will create a "tent" of skin.
- Injection Site Preparation:
 - The preferred site for subcutaneous injection in mice is the interscapular region (between the shoulder blades) due to the abundance of loose skin.
 - Wipe the injection site with a 70% ethanol swab and allow it to dry completely.
- Injection Technique:
 - Hold the syringe with the bevel of the needle facing up.
 - Insert the needle at the base of the tented skin, parallel to the spine. Be careful not to puncture the underlying muscle.
 - Gently pull back on the plunger (aspirate) to ensure the needle has not entered a blood vessel. If blood appears in the syringe hub, withdraw the needle and select a new injection site with a fresh needle.
 - Slowly and steadily inject the calculated volume of the **Bamadutide** solution.
 - Withdraw the needle and apply gentle pressure to the injection site with a dry sterile gauze for a few seconds if necessary.
- Post-Injection Monitoring:
 - Return the mouse to its home cage.
 - Monitor the animal for any immediate adverse reactions, such as signs of pain, distress, or leakage from the injection site.

Protocol 3: Pharmacodynamic Assessment - Blood Glucose Monitoring

Materials:

- Glucometer and glucose test strips
- Lancets (5 mm or smaller)
- Sterile gauze
- Collection tubes (e.g., EDTA-coated capillaries for plasma)

Procedure:

- Baseline Measurement:
 - Before administering **Bamadutide**, obtain a baseline blood glucose reading.
 - Gently restrain the mouse and make a small prick on the lateral tail vein with a sterile lancet.
 - Collect a small drop of blood onto the glucose test strip and record the reading.
- Post-Dose Monitoring:
 - Following the subcutaneous injection of **Bamadutide** or vehicle, measure blood glucose at predetermined time points (e.g., 1, 2, 4, 8, 12, 24, 48, 72, 96, and 120 hours post-injection) to assess the hypoglycemic effect.^[3]
 - For each time point, repeat the blood collection procedure from the tail vein. It is advisable to rotate the puncture site along the tail to minimize tissue damage.
- Data Analysis:
 - Plot the mean blood glucose levels versus time for each treatment group.

- Calculate the area under the curve (AUC) for the blood glucose-time profile to quantify the overall glucose-lowering effect.

Protocol 4: Pharmacodynamic Assessment - Body Weight Monitoring

Materials:

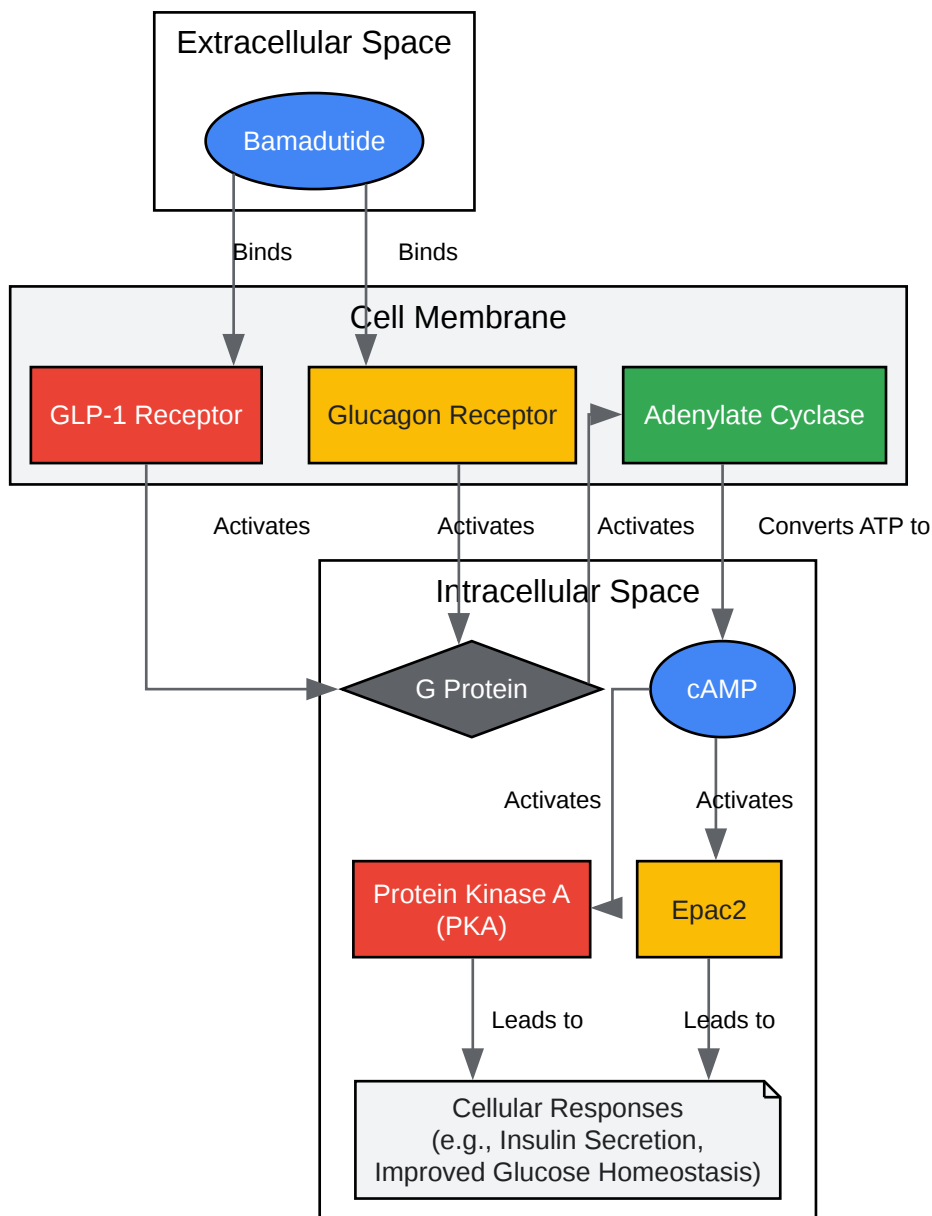
- Calibrated electronic scale

Procedure:

- Baseline Measurement:
 - Weigh each mouse at the beginning of the study before the first dose of **Bamadutide**.
- Regular Monitoring:
 - Weigh the mice at regular intervals throughout the study period (e.g., daily or every other day, at the same time each day) to assess the effect of **Bamadutide** on body weight.
- Data Analysis:
 - Calculate the change in body weight from baseline for each mouse.
 - Plot the mean percentage change in body weight versus time for each treatment group.

Mandatory Visualizations

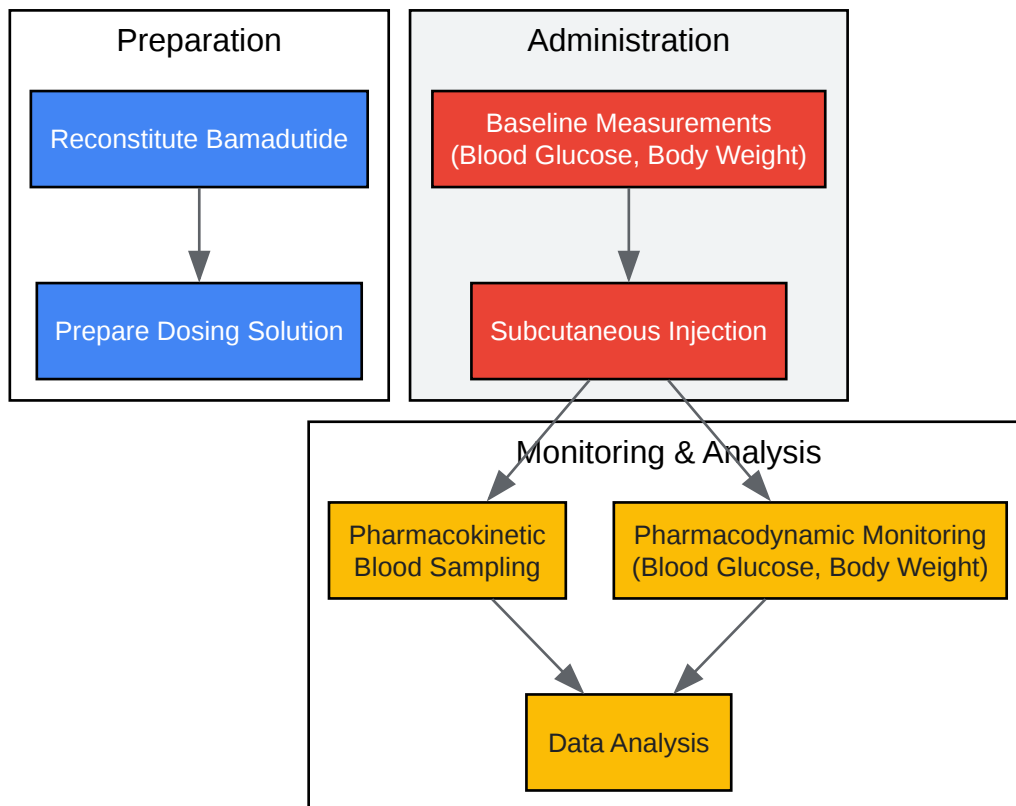
Bamadutide Signaling Pathway



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Caption: **Bamadutide** dual agonism of GLP-1R and GCGR activates downstream signaling pathways.

Experimental Workflow for Subcutaneous Bamadutide Administration in Mice



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Caption: Workflow for **Bamadutide** administration and subsequent analysis in mice.

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